

Proper Disposal of DETCA: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Detca*

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Essential safety and logistical information for the proper handling and disposal of Diethylenetriaminepentaacetic acid (**DETCA**) in a research environment.

This document provides procedural guidance for researchers, scientists, and drug development professionals on the safe disposal of **DETCA** (also known as DTPA), a common chelating agent. Adherence to these protocols is critical for ensuring laboratory safety and environmental compliance.

Quantitative Data Summary

The following table summarizes key quantitative data for **DETCA**, essential for risk assessment and proper handling.^[1]

Property	Value
Molecular Weight	393.35 g/mol
Appearance	White to off-white solid
Melting Point	219-220 °C (decomposes)
Solubility in Water	5 g/L at 20 °C
pH	2.5 (10 g/L solution at 23°C)
Flash Point	200 °C (closed cup)

Experimental Protocol for DETCA Disposal

This protocol outlines the step-by-step procedure for the safe disposal of **DETCA** waste in a laboratory setting. This guidance is based on general best practices for chemical waste management.^{[2][3][4][5][6]}

1. Waste Identification and Classification:

- All waste containing **DETCA** must be classified as hazardous chemical waste.^{[2][5]}
- Consult your institution's specific guidelines and local regulations for complete and accurate waste classification.^[7]

2. Personal Protective Equipment (PPE):

- Before handling **DETCA** waste, ensure appropriate PPE is worn, including:
 - Nitrile rubber gloves^[8]
 - Chemical safety goggles^[9]
 - A lab coat

3. Waste Collection and Containerization:

- Container Selection: Use a designated, leak-proof, and chemically compatible waste container. High-density polyethylene (HDPE) containers are a suitable option.^[10] The container must have a tight-fitting screw cap.^[2]
- Labeling: Affix a hazardous waste label to the container immediately upon starting waste accumulation.^{[4][6]} The label must include:
 - The words "Hazardous Waste"^[4]
 - The full chemical name: "Diethylenetriaminepentaacetic acid (**DETCA**) waste"
 - The concentration or percentage of **DETCA**

- The accumulation start date
- The name of the principal investigator or laboratory contact
- Segregation: Store **DETCA** waste separately from incompatible materials, particularly strong oxidizing agents.[9] A physical barrier or secondary containment should be used to separate incompatible waste streams.[5]

4. Waste Storage:

- Store the sealed **DETCA** waste container in a designated Satellite Accumulation Area (SAA) that is at or near the point of generation.[3][5]
- The storage area should be well-ventilated.[9]
- Ensure the container is kept closed at all times, except when adding waste.[2][4]
- Place the primary waste container in a secondary containment bin to prevent spills.[6]

5. Disposal Procedure:

- Do not dispose of **DETCA** waste down the drain or in the regular trash.[6][7]
- Once the waste container is full or has reached the storage time limit set by your institution (often six to twelve months), arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or equivalent department.[3][10]
- Follow your institution's specific procedures for requesting a hazardous waste pickup.[4]

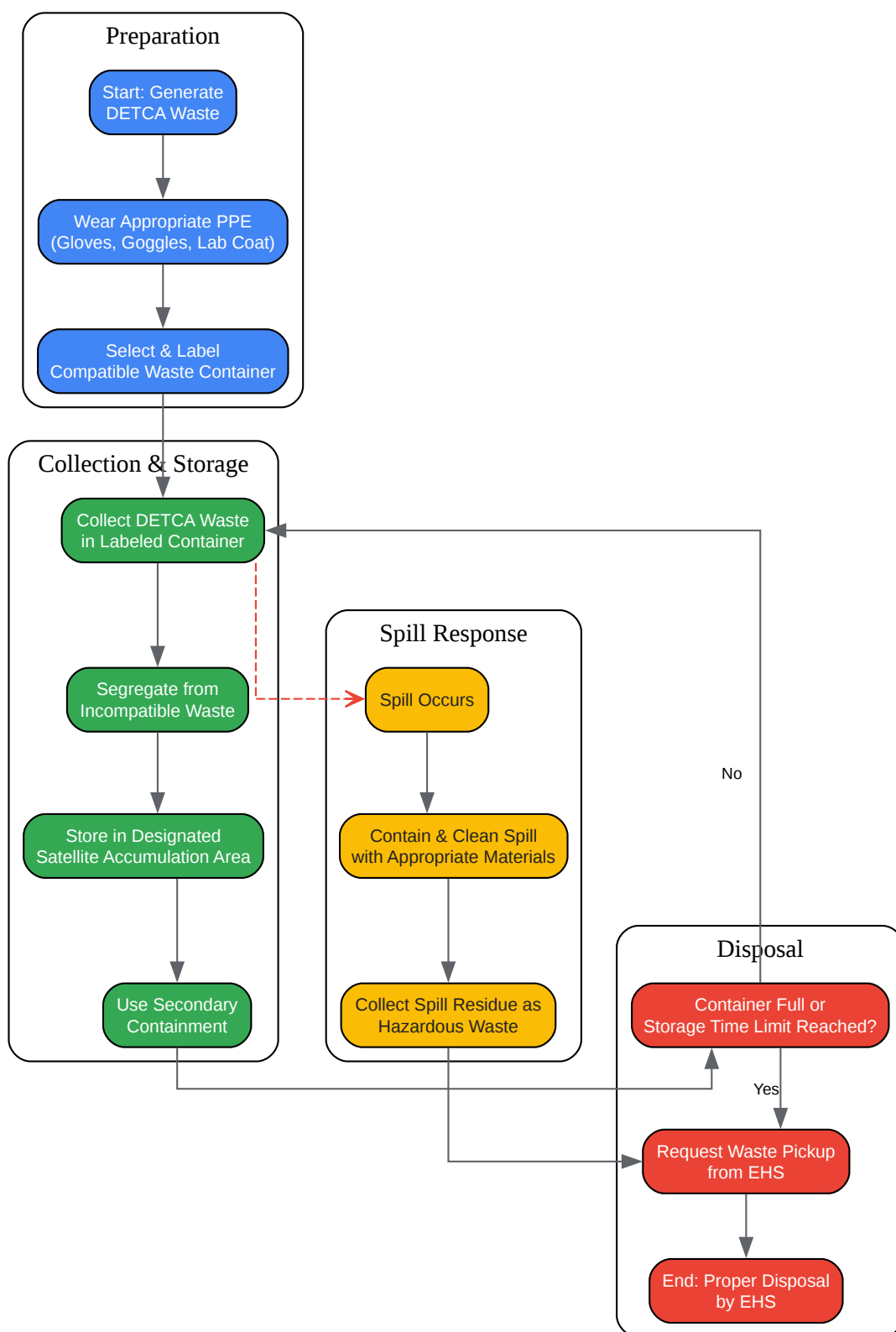
6. Spill and Emergency Procedures:

- In case of a spill, immediately alert others in the area.
- For small spills of solid **DETCA**, use appropriate tools to sweep up the material and place it in a labeled hazardous waste container.[1]
- For liquid spills, use an inert absorbent material to contain the spill, then collect the absorbed material into a sealed container for disposal as hazardous waste.[7]

- Clean the spill area with water and collect the cleaning materials for disposal as hazardous waste.
- In case of eye contact, immediately flush with copious amounts of water for at least 15 minutes and seek medical attention.[\[8\]](#)
- If inhaled, move to fresh air. If you feel unwell, seek medical advice.[\[9\]](#)

DETCA Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **DETCA** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **DETCA** waste.

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